

Thermo Fisher Scientific Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate

Cat. No.: B051115

[Get Quote](#)

Technical Guide: Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the specifications, synthesis, and applications of **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**, a key chiral building block in the pharmaceutical industry. The information is compiled from various scientific sources and is intended for use by professionals in research and development.

Core Specifications

Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate, available from Thermo Fisher Scientific, is a high-purity chemical intermediate. Its physical and chemical properties are summarized below.

Property	Specification	Source
CAS Number	90866-33-4	[1]
Molecular Formula	C6H11ClO3	[1]
Molecular Weight	166.60 g/mol	
Appearance	Clear, colorless liquid	[1][2]
Purity (Assay by GC)	≥96.0%	[1]
Enantiomeric Excess (ee)	96%	[1]
Refractive Index (@20°C)	1.4505-1.4555	[1]
Density (@25°C)	1.19 g/mL	
Boiling Point	93-95 °C at 5 mmHg	
Flash Point	> 110 °C (> 230 °F)	[2]
Optical Activity ([α] _{23/D} , neat)	+14°	
Storage	Store at room temperature	Chem-Impex

Applications in Drug Development

Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate is a versatile chiral precursor for a variety of pharmaceuticals.[3] Its primary applications include:

- **Atorvastatin (Lipitor®):** This compound is a crucial intermediate in the synthesis of the cholesterol-lowering drug, Atorvastatin.[4]
- **L-carnitine:** It serves as a valuable chiral building block for the synthesis of L-carnitine, a compound essential for cellular energy metabolism.[5][6]
- **Other Chiral Molecules:** It is used in the synthesis of other complex molecules such as the immunosuppressive agent FR252921 and the macrolide iriomoteolide-1b. It is also a precursor for (R)-4-amino-3-hydroxybutyric acid (GABOB) and (R)-4-hydroxy-pyrrolidone.[3]

Experimental Protocols: Biocatalytic Synthesis

The asymmetric reduction of ethyl 4-chloro-3-oxobutanoate (COBE) is a common and efficient method for synthesizing **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**. The following protocol is based on a study utilizing a stereoselective carbonyl reductase.[3]

Materials and Reagents:

- Ethyl 4-chloro-3-oxobutanoate (COBE)
- Recombinant E. coli cells co-expressing a carbonyl reductase (e.g., from Burkholderia gladioli) and glucose dehydrogenase (GDH)
- Glucose
- NADP+
- Organic solvent (e.g., octanol)
- Aqueous buffer (e.g., phosphate buffer)
- NaOH for pH adjustment

Methodology:

- **Reaction Setup:** The reaction is performed in a biphasic system consisting of an aqueous buffer and an organic solvent (e.g., water/octanol). This system helps to alleviate substrate inhibition and product decomposition.[3]
- **Biocatalyst Preparation:** Recombinant E. coli cells are cultured to express the carbonyl reductase and glucose dehydrogenase. The cells are harvested and can be used as a whole-cell biocatalyst.[3]
- **Asymmetric Reduction:**
 - The reaction mixture is prepared with the whole-cell biocatalyst, COBE, glucose, and a catalytic amount of NADP+ in the biphasic system.
 - The reaction is maintained at a controlled temperature (e.g., 30 °C) and pH (e.g., 6.5).[3]
The pH is maintained by the addition of NaOH to neutralize the gluconic acid formed from

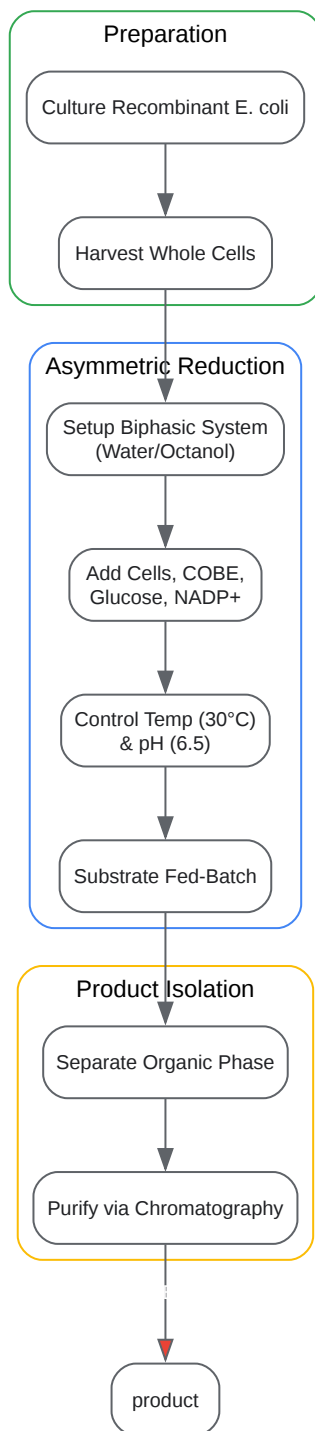
glucose oxidation.[3]

- A substrate fed-batch strategy can be employed to achieve high substrate loading and improve yield.[3]
- Product Isolation: After the reaction is complete, the organic phase containing the product, **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**, is separated. The product can be further purified by methods such as silica gel column chromatography.[4]

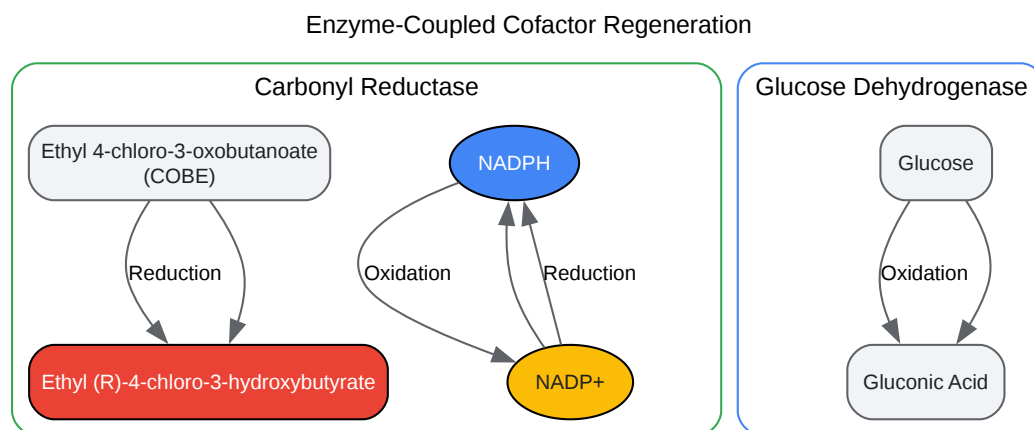
Workflow and Pathway Diagrams

The following diagrams illustrate the biocatalytic synthesis workflow and the enzymatic pathway for cofactor regeneration.

Biocatalytic Synthesis Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for the biocatalytic synthesis of **Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate**.



[Click to download full resolution via product page](#)

Caption: Enzymatic pathway for the regeneration of NADPH during synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L18553.03 [thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. Efficient biosynthesis of ethyl (R)-4-chloro-3-hydroxybutyrate using a stereoselective carbonyl reductase from *Burkholderia gladioli* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Ethyl (R)-(+)-4-Chloro-3-Hydroxybutyrate - 蜂竞生物 % [fenjinbio.com]
- 5. Biocatalytic Synthesis of Chiral Alcohols and Amino Acids for Development of Pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]

- 6. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Thermo Fisher Scientific Ethyl (R)-(+)-4-chloro-3-hydroxybutyrate specifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051115#thermo-fisher-scientific-ethyl-r-4-chloro-3-hydroxybutyrate-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com